

Technical Guide: Solubility Profiling of 2-(2-Methoxybenzylamino)nicotinic Acid

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Compound of Interest

Compound Name:	2-(2-Methoxybenzylamino)nicotinic acid
CAS No.:	1019372-81-6
Cat. No.:	B1629646

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Executive Summary & Compound Identity

2-(2-Methoxybenzylamino)nicotinic acid is a specialized intermediate and pharmacophore often explored in the development of soluble guanylate cyclase (sGC) stimulators and non-steroidal anti-inflammatory agents. Structurally, it consists of a nicotinic acid core substituted at the 2-position with a secondary amine linked to a 2-methoxybenzyl group.

Understanding its solubility is critical for purification (crystallization) and formulation (bioavailability). Due to its amphoteric nature—containing both a basic pyridine nitrogen/secondary amine and an acidic carboxylic acid—its solubility is highly pH-dependent.

Chemical Identity

Property	Detail
CAS Number	1019372-81-6
IUPAC Name	2-[(2-methoxyphenyl)methylamino]pyridine-3-carboxylic acid
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₃
Molecular Weight	258.27 g/mol
Structural Class	2-Aminonicotinic acid derivative

Physicochemical Profile & Predicted Solubility[4][5]

As specific experimental solubility tables for CAS 1019372-81-6 are proprietary or sparse in open literature, the following data is derived from Structure-Activity Relationship (SAR) analysis of close structural analogs (e.g., Flunixin, Clonixin) and calculated physicochemical properties.

Calculated Properties

Property	Value (Estimated)	Implication for Solubility
LogP (Octanol/Water)	2.5 – 3.2	Moderate lipophilicity; poor water solubility in un-ionized form.
pKa (Acidic)	~4.8 (Carboxylic acid)	Ionizes to anion at pH > 6.0, increasing water solubility.
pKa (Basic)	~2.0 (Pyridine N)	Protonates at pH < 2.0, potentially increasing solubility as a cation.
Polar Surface Area	~60-70 Å ²	Suggests moderate permeability but limited passive aqueous solubility.

Solubility Estimates by Solvent System

Data represents the free acid form at 25°C.

Solvent	Solubility Rating	Estimated Range	Notes
Water (pH 7)	Low	< 0.5 mg/mL	The free acid is likely to precipitate at neutral pH.
0.1 N NaOH	High	> 50 mg/mL	Forms the sodium salt; highly soluble.
0.1 N HCl	Moderate	1 – 10 mg/mL	Forms the hydrochloride salt (protonated pyridine/amine).
DMSO	High	> 100 mg/mL	Preferred solvent for stock solutions.
Ethanol (Cold)	Moderate	10 – 30 mg/mL	Solubility increases significantly upon heating.
Methanol	High	> 50 mg/mL	Good solvent for recrystallization.
Dichloromethane	Moderate	5 – 20 mg/mL	Useful for extraction from acidic aqueous phases.

pH-Dependent Solubility & Salt Selection

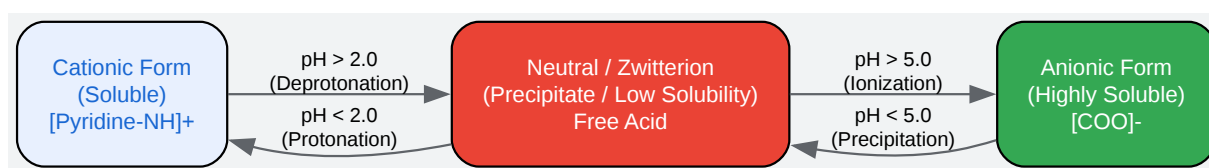
The solubility of **2-(2-Methoxybenzylamino)nicotinic acid** is governed by its ionization state. The molecule exists in three primary forms depending on the bulk pH:

- Cationic Form (pH < 2): Protonation of the pyridine nitrogen.
- Zwitterionic/Neutral Form (pH 3–5): The "isoelectric" region where solubility is lowest (Intrinsic Solubility,).

- Anionic Form (pH > 6): Deprotonation of the carboxylic acid.

Theoretical Solubility Profile

The following diagram illustrates the theoretical equilibrium shifts that dictate solubility.



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Caption: Equilibrium states of **2-(2-Methoxybenzylamino)nicotinic acid** across the pH scale. Maximum insolubility occurs in the pH 3–5 range.

Formulation Strategy (Salt Screening)

To improve bioavailability or solubility for liquid formulations, convert the free acid to a salt.

- Meglumine Salt: Highly recommended for 2-aminonicotinic acid derivatives (similar to Flunixin Meglumine). Improves solubility and reduces local tissue irritation.
- Sodium Salt: Effective for high-pH liquid formulations but may have stability issues if pH drifts.

Experimental Protocols for Solubility Determination

Since exact literature values are sparse, you must validate the solubility experimentally. Use this "Shake-Flask" protocol coupled with HPLC quantification.

Protocol A: Equilibrium Solubility (Shake-Flask Method)

Objective: Determine thermodynamic solubility in various solvents.

- Preparation:
 - Weigh 10 mg of **2-(2-Methoxybenzylamino)nicotinic acid** into a 2 mL HPLC vial.

- Add 500 μL of the target solvent (Water, pH 7.4 buffer, Ethanol, etc.).
- Equilibration:
 - Cap the vial and place it on an orbital shaker or thermomixer at 25°C for 24 hours.
 - Visual Check: If the solid dissolves completely, add more compound until a suspension (excess solid) is visible.
- Separation:
 - Centrifuge the suspension at 10,000 rpm for 10 minutes to pellet the undissolved solid.
 - Alternatively, filter the supernatant using a 0.22 μm PTFE syringe filter.
- Quantification (HPLC):
 - Dilute the supernatant 100-fold with Mobile Phase.
 - Inject onto HPLC (C18 column, Acetonitrile/Water + 0.1% Formic Acid gradient).
 - Calculate concentration against a standard curve of the compound dissolved in DMSO.

Protocol B: Kinetic Solubility (High Throughput)

Objective: Rapidly estimate solubility for screening multiple analogs.

- Prepare a 10 mM stock solution in DMSO.
- Pipette 5 μL of stock into 195 μL of aqueous buffer (PBS pH 7.4) in a 96-well plate (Final conc: 250 μM).
- Incubate for 2 hours at room temperature with shaking.
- Measure turbidity via UV-Vis absorbance at 620 nm.
 - High Absorbance = Precipitation (Low Solubility).
 - Low Absorbance = Soluble.

Thermodynamic Modeling

For process engineering (e.g., crystallization), solubility data at different temperatures is modeled using the Modified Apelblat Equation:

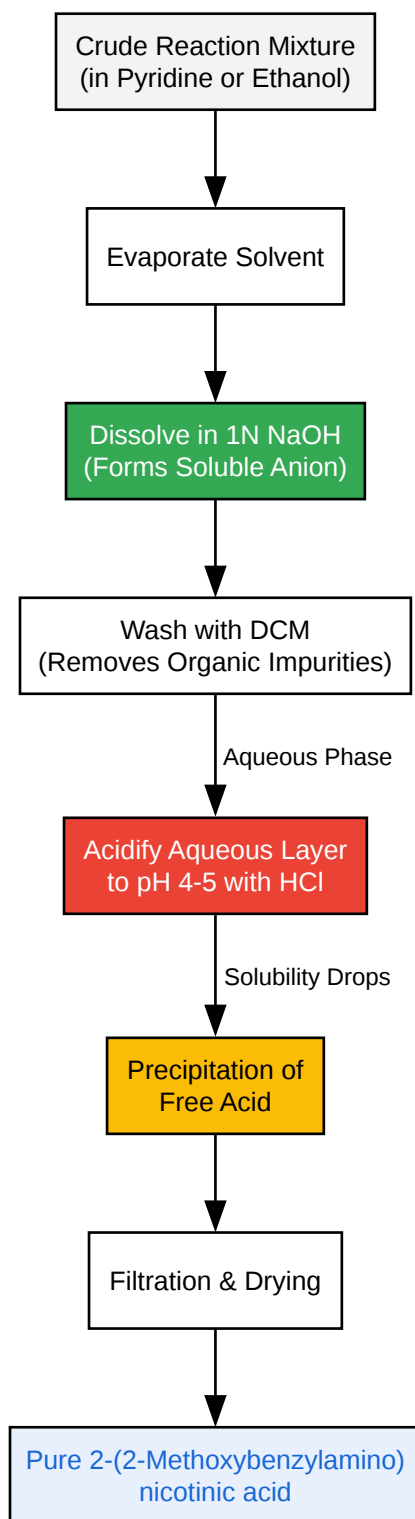
Where:

- = Mole fraction solubility
- = Absolute temperature (Kelvin)
- = Empirical constants derived from experimental data (Protocol A at 25°C, 35°C, 45°C).

Application: If you observe that solubility increases exponentially with temperature in Ethanol (a common trait for nicotinic acids), use cooling crystallization. Dissolve at 60°C and cool to 5°C to recover the product in high yield.

Synthesis & Purification Workflow

Understanding solubility is most useful when applied to the purification workflow. The following diagram outlines the standard purification logic based on the solubility differential between the free acid and its salts.



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Caption: Purification strategy leveraging the pH-dependent solubility profile. The compound is solubilized as a salt and precipitated as the free acid.

References

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